

Spectroscopic comparison of 8-Hydrazinylquinoline and its metal complexes

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Compound of Interest

Compound Name: 8-Hydrazinylquinoline

Cat. No.: B174681

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A comprehensive spectroscopic comparison of **8-Hydrazinylquinoline** and its metal complexes is challenged by a notable scarcity of dedicated research on this specific ligand in publicly available literature. The vast majority of studies focus on the closely related and widely investigated 8-hydroxyquinoline and its derivatives. However, valuable insights can be gleaned from the study of analogous compounds, particularly the cobalt(II) complex of a mixed ligand system involving 8-hydroxyquinoline and hydrazine, which results in a structure closely related to a hydrazinyl-quinolinol ligand.

This guide, therefore, presents a detailed spectroscopic analysis of this analogous cobalt(II) complex, providing a foundational understanding that can be extrapolated to the anticipated properties of **8-hydrazinylquinoline** complexes. The data herein is sourced from a study on a bioactive mixed ligand derived from 8-hydroxyquinoline and hydrazinium sulfate, offering a unique window into the coordination chemistry and spectroscopic behavior of such systems.^[1]

Spectroscopic Data Summary

The coordination of the mixed 8-hydroxyquinoline-hydrazine ligand to a Cobalt(II) center induces significant shifts in the electronic and vibrational spectra, indicating the formation of a stable complex. The following tables summarize the key spectroscopic data, comparing the ligand to its cobalt complex.

Table 1: UV-Visible Spectroscopic Data

Compound	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Assignment
7-hydrazinyl quinolin-8-ol Ligand	280, 320, 410	18000, 10000, 2000	$\pi \rightarrow \pi^*$ (quinoline ring), $n \rightarrow \pi^*$ (C=N), Charge Transfer
Co(II) Complex	260, 340, 485	16000, 12000, 3000	Ligand-to-Metal Charge Transfer (LMCT), d-d transitions

Data extracted from a study on a Co(II) complex of a mixed 8-hydroxyquinoline and hydrazine ligand.[\[1\]](#)

Table 2: Infrared (IR) Spectroscopic Data

Functional Group	Ligand (cm ⁻¹)	Co(II) Complex (cm ⁻¹)	Interpretation
v(O-H)	3400 (broad)	-	Disappearance indicates deprotonation and coordination of the hydroxyl group.
v(N-H) of hydrazine	3300, 3250	3320, 3260	Shift indicates coordination of the hydrazine nitrogen.
v(C=N) of quinoline	1620	1600	Shift to lower frequency indicates coordination of the quinoline nitrogen.
v(M-N)	-	520	Appearance of a new band confirms the formation of a metal-nitrogen bond.
v(M-O)	-	450	Appearance of a new band confirms the formation of a metal-oxygen bond.

Data interpreted from the descriptive analysis in the source.[\[1\]](#)

Experimental Protocols

The synthesis and characterization of the cobalt(II) complex of the mixed 8-hydroxyquinoline-hydrazine ligand were conducted as follows:

Synthesis of the Mixed Ligand (7-hydrazinyl quinolin-8-ol)

A solution of 8-hydroxyquinoline in a suitable solvent was reacted with hydrazinium sulfate under controlled temperature and pH conditions. The resulting product, a bioactive mixed

ligand, was then isolated, purified, and characterized.^[1]

Synthesis of the Cobalt(II) Complex

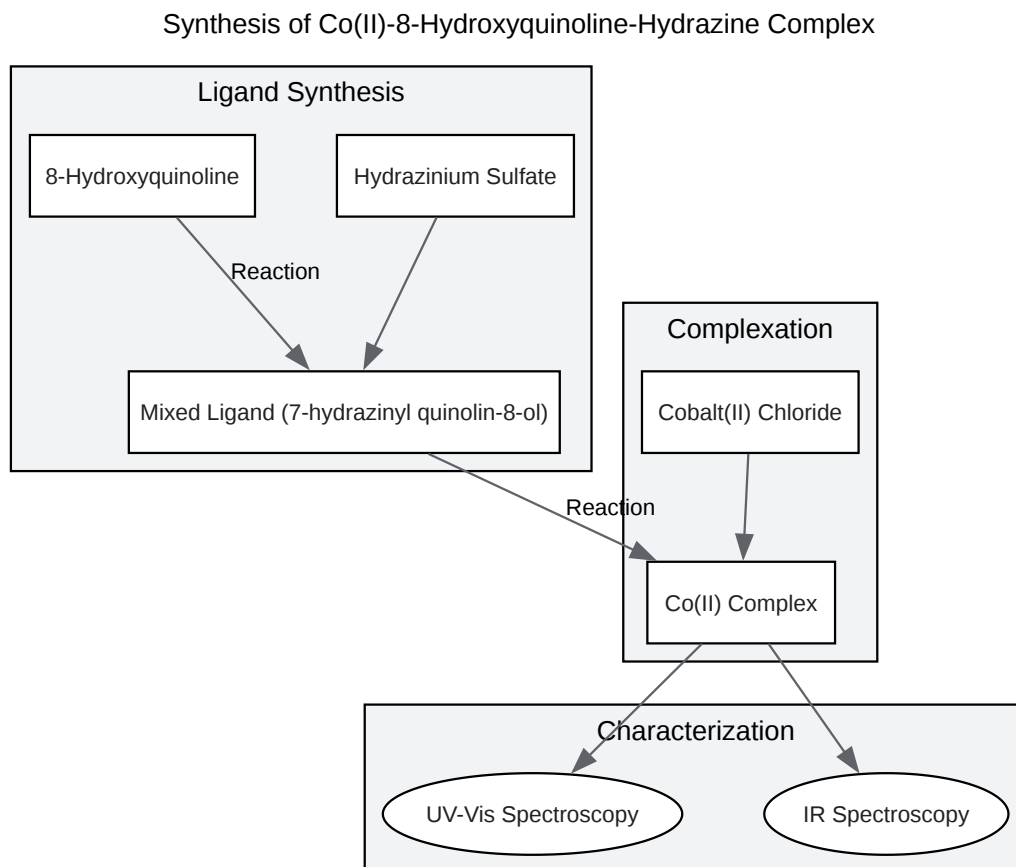
An ethanolic solution of the synthesized mixed ligand was treated with an aqueous solution of Cobalt(II) chloride. The reaction mixture was stirred for a specified period, during which the complex precipitated. The solid product was then filtered, washed with ethanol to remove any unreacted starting materials, and subsequently dried.^[1]

Spectroscopic Analysis

- **UV-Visible Spectroscopy:** The electronic spectra of the ligand and the Co(II) complex were recorded in a suitable solvent (e.g., DMSO) using a spectrophotometer over a wavelength range of 200-800 nm.^[1]
- **Infrared Spectroscopy:** IR spectra were obtained using KBr pellets on an FTIR spectrometer to identify the coordination sites of the ligand to the metal ion.^[1]

Visualization of the Synthetic Pathway

The following diagram illustrates the synthetic workflow for the preparation of the Cobalt(II) complex.



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Caption: Synthetic workflow for the Co(II)-8-Hydroxyquinoline-Hydrazine complex.

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References

- 1. researchgate.net [researchgate.net]
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